

NVP-DKY709 vs. Pomalidomide: A Comparative Analysis in T Cell Assays

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Compound of Interest		
Compound Name:	Nvp-dky709	
Cat. No.:	B10830234	Get Quote

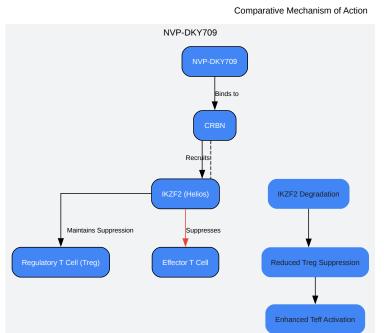
For researchers and drug development professionals navigating the landscape of immunomodulatory agents, understanding the nuanced differences between compounds is critical. This guide provides a comparative analysis of **NVP-DKY709** and pomalidomide, focusing on their performance in key T cell assays. While both molecules engage the Cereblon (CRBN) E3 ubiquitin ligase, their distinct downstream effects on T cell subsets lead to different immunological outcomes.

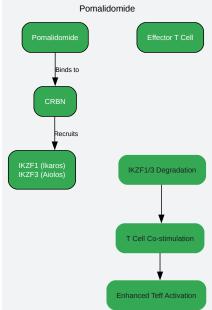
Mechanism of Action: A Tale of Two Degraders

NVP-DKY709 is a selective molecular glue degrader of Ikaros Family Zinc Finger 2 (IKZF2), also known as Helios.[1][2][3][4][5] IKZF2 is a transcription factor crucial for maintaining the function and stability of regulatory T cells (Tregs), an immunosuppressive T cell subset.[1][2][3] [4][5] By selectively degrading IKZF2, **NVP-DKY709** aims to reduce the suppressive activity of Tregs and enhance anti-tumor immunity.[1][2][3][4][5][6]

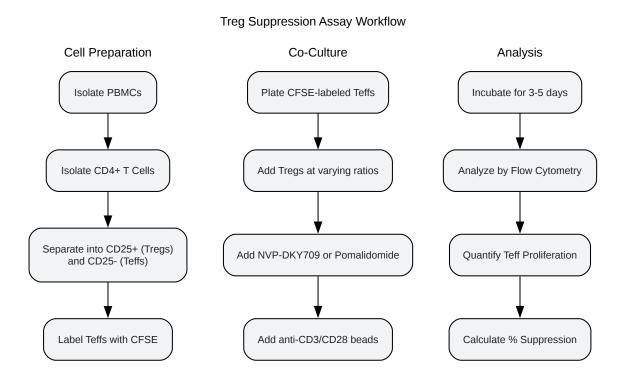
Pomalidomide, a derivative of thalidomide, also functions as a molecular glue but primarily targets the degradation of Ikaros Family Zinc Finger 1 (IKZF1 or Ikaros) and Ikaros Family Zinc Finger 3 (IKZF3 or Aiolos).[7] These transcription factors are important for lymphocyte development, and their degradation by pomalidomide leads to broad immunomodulatory effects, including the co-stimulation of T cells and enhancement of anti-tumor immunity.[7][8][9] [10]











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